

"Benz(l)aceanthrylene safety data sheet (SDS) information"

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Compound of Interest

Compound Name: *Benz(l)aceanthrylene*

CAS No.: *211-91-6*

Cat. No.: *B126762*

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Technical Monograph: Benz[l]aceanthrylene

High-Potency Cyclopenta-Fused Polycyclic Aromatic Hydrocarbon (CP-PAH)[1]

Document Control:

- Classification: Technical Safety & Handling Guide (TSHG)[1]
- Subject: Benz[l]aceanthrylene (B[l]A)[1][2][3][4]
- CAS Registry Number: 211-91-6[1][4]
- Primary Hazard: Genotoxic Carcinogen (Category 1B)[1]

Executive Summary & Molecular Identity[1]

Benz[l]aceanthrylene is a cyclopenta-fused polycyclic aromatic hydrocarbon (CP-PAH).[1][2][3][5] Unlike alternant PAHs (e.g., Benzo[a]pyrene), CP-PAHs contain a five-membered ring fused to the aromatic system. This structural feature significantly alters the compound's electronic

properties and metabolic fate, often resulting in higher mutagenic potency than standard reference PAHs.

This guide is designed for researchers investigating environmental mutagenesis, combustion byproducts, or PAH metabolism. It synthesizes safety data with mechanistic toxicology to ensure handling protocols are commensurate with the molecule's specific biological activity.

Physicochemical Data Table

Property	Value / Description	Note
Chemical Name	Benz[<i>l</i>]aceanthrylene	Isomer of Benz[<i>j</i>]aceanthrylene
CAS Number	211-91-6	Distinct from [<i>j</i>] isomer (202-33-5)
Molecular Formula	C ₂₀ H ₁₂	
Molecular Weight	252.31 g/mol	
Physical State	Solid (Crystalline powder)	Usually off-white to tan/yellow
Solubility	DMSO, Dichloromethane, Toluene	Insoluble in water
LogP (Predicted)	~5.8 - 6.2	Highly Lipophilic
Melting Point	>160°C (Predicted)	Experimental data sparse; treat as high-melting solid

Hazard Identification & Toxicology[1]

GHS Classification (derived from CP-PAH class data)

Hazard Class	Category	H-Code	Hazard Statement
Carcinogenicity	1B	H350	May cause cancer.[1]
Germ Cell Mutagenicity	2	H341	Suspected of causing genetic defects.[1]
Aquatic Toxicity	Acute 1	H400	Very toxic to aquatic life.[1]
Aquatic Toxicity	Chronic 1	H410	Very toxic to aquatic life with long lasting effects.[1][6]

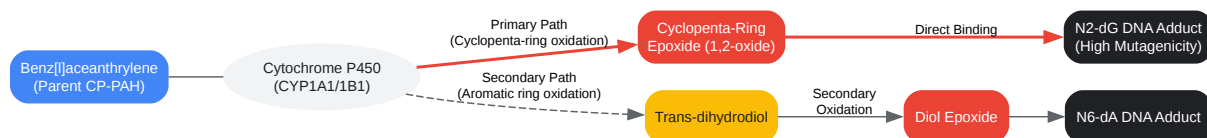
Mechanistic Toxicology: The Cyclopenta-Ring Activation

Expert Insight: Standard PAHs typically require metabolic activation at the "bay region" to form diol-epoxides.[1] However, Benz[*l*]aceanthrylene possesses a fused cyclopenta-ring.[1][2][5] Research indicates that oxidation at this five-membered ring (forming 1,2-oxides) is a primary activation pathway, leading to DNA adducts that are often more resistant to repair than those formed by B[a]P.

In comparative assays (mouse lymphoma and peripheral blood lymphocytes), B[*l*]A has demonstrated higher cytotoxicity and a sharper elevation in Sister Chromatid Exchange (SCE) frequencies than Benzo[*a*]pyrene, suggesting exceptional clastogenic potential [1, 2].[2]

Metabolic Activation Pathway (Diagram)

The following diagram illustrates the divergent metabolic activation of CP-PAHs compared to standard PAHs, highlighting the critical role of the cyclopenta-ring oxidation.



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Figure 1: Metabolic activation pathways of Benz[*l*]aceanthrylene.^[1] The red path denotes the highly potent cyclopenta-ring oxidation unique to CP-PAHs.

Safe Handling & Engineering Controls

Due to the high lipophilicity and potency of B[*l*]A, standard laboratory nitrile gloves are often insufficient for prolonged handling, especially when the compound is dissolved in organic solvents.

Personal Protective Equipment (PPE) Matrix

PPE Type	Specification	Rationale
Gloves (Dry Solid)	Double Nitrile (min 5 mil)	Sufficient for weighing dry powder. ^[1]
Gloves (Solution)	Silver Shield (Laminate) or Viton	PAHs in DMSO/DCM can permeate nitrile in <5 mins. ^[1]
Respiratory	N95 (minimum) or P100	If handling open powder outside a hood (NOT RECOMMENDED). ^[1]
Body	Tyvek Lab Coat + Sleeves	Prevents particulate accumulation on cotton clothing. ^[1]
Eye	Chemical Splash Goggles	Standard protection against solvent splash. ^[1]

Experimental Protocol: Preparation of Stock Solutions

Objective: Solubilize B[*l*]A safely for biological assays.

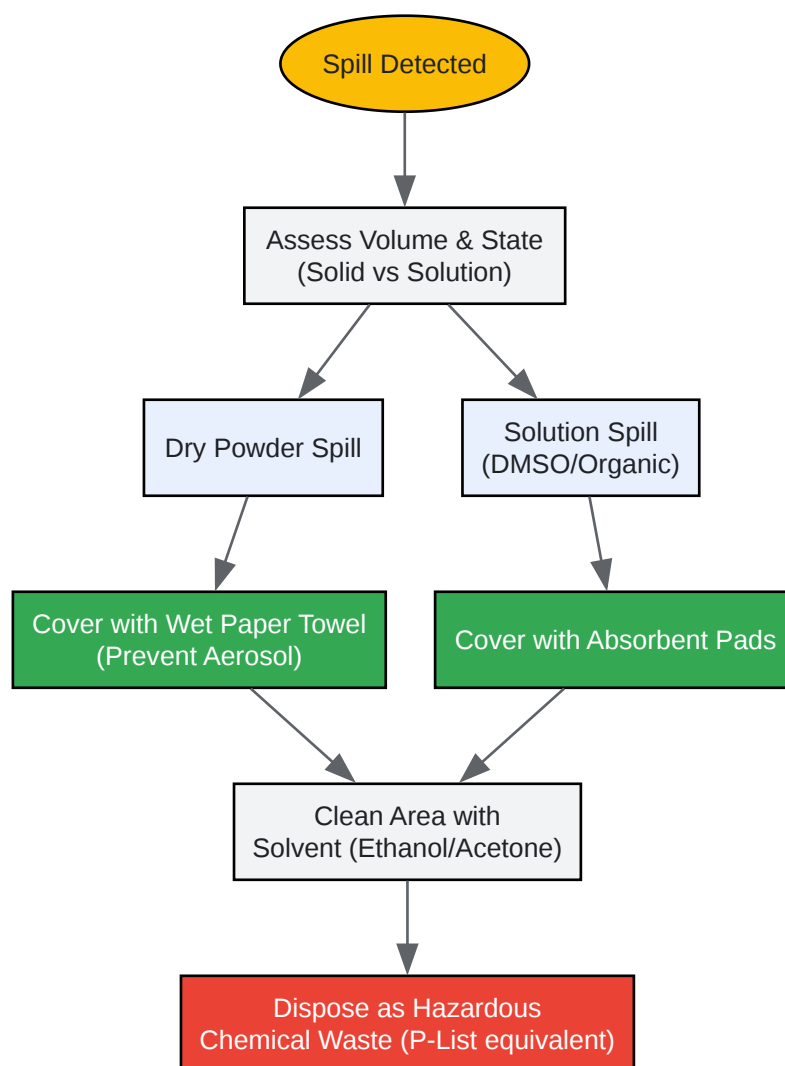
- Engineering Control: Perform all steps within a certified Class II Biological Safety Cabinet (BSC) or Chemical Fume Hood.^[1]
- Weighing:
 - Place a pre-tared vial inside the balance.

- Use a disposable anti-static spatula.[\[1\]](#)
- Critical: Do not return excess powder to the source container to prevent cross-contamination of the bulk stock.
- Solubilization:
 - Add Dimethyl Sulfoxide (DMSO) to achieve a concentration of 10–50 mM.
 - Vortex for 30 seconds. If dissolution is incomplete, sonicate in a water bath (sealed vial) at 37°C for 5 minutes.
 - Note: Avoid Acetone if using plastic consumables, as it may leach plasticizers that interfere with biological assays.
- Storage:
 - Aliquot into amber glass vials (Teflon-lined caps).
 - Store at -20°C.
 - Label clearly: "DANGER: CARCINOGEN - CP-PAH".[\[1\]](#)

Emergency Response & Waste Management

Spill Response Workflow

In the event of a solid spill or solution spill, immediate containment is required to prevent aerosolization.[\[1\]](#)



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Figure 2: Emergency response workflow for Benz[a]aceanthrylene spills. Emphasis on preventing aerosolization of dry powder.

Deactivation (Surface Decontamination)

Unlike biological agents, PAHs cannot be "killed" with bleach.[1] They must be chemically degraded or physically removed.

- Removal: Wipe surfaces with Ethanol (70%) or Acetone to solubilize residues.
- Destruction (Advanced): For heavy contamination, use a solution of Potassium Permanganate (KMnO₄) in dilute sulfuric acid (oxidizing agent), though this is corrosive and

requires specific compatibility checks.[1] Standard soap and water is ineffective.

References

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(Note: While specific SDSs for the [l] isomer are rare, toxicity data is heavily supported by the structural analog studies cited above.)[1]

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